

Essential Safety and Disposal Guidance for BRD-8000.3

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Compound of Interest

Compound Name: BRD-8000.3

Cat. No.: B8210084

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the proper handling and disposal of **BRD-8000.3**, ensuring laboratory safety and regulatory compliance.

This document provides critical information regarding the operational and disposal procedures for the novel EfpA inhibitor, **BRD-8000.3**. As this compound is intended for research use only, adherence to strict laboratory safety protocols is paramount.^{[1][2][3]} The following guidelines are based on standard practices for hazardous chemical waste disposal and should be supplemented by any specific instructions provided in the product's Safety Data Sheet (SDS). If an SDS is not available, **BRD-8000.3** should be handled and disposed of as a hazardous chemical waste.

Chemical and Physical Properties

A summary of the known quantitative data for **BRD-8000.3** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₉ H ₂₁ BrN ₄ O ^[2]
Molecular Weight	401.30 g/mol ^[2]
CAS Number	2365504-95-4 ^[2]
Purity	99.18% ^[2]
Solubility in DMSO	40 mg/mL (99.68 mM) ^[1]
Solubility in 10% DMSO + 90% Corn Oil	2 mg/mL (4.98 mM) ^[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years ^[2]
Storage (In solvent)	-80°C for 1 year ^[1]

Proper Disposal Procedures for **BRD-8000.3**

As a bioactive chemical compound, **BRD-8000.3** and any materials contaminated with it must be disposed of as hazardous waste. Improper disposal, such as discarding in the regular trash or pouring down the drain, can pose a significant risk to human health and the environment.^[4] ^[5] The following step-by-step protocol outlines the recommended disposal procedures.

Experimental Protocol: Disposal of **BRD-8000.3** Waste

- Segregation of Waste:
 - Collect all waste contaminated with **BRD-8000.3** separately from other laboratory waste streams. This includes unused or expired compound, contaminated personal protective equipment (PPE) such as gloves and lab coats, pipette tips, vials, and any absorbent materials used for spill cleanup.
- Waste Container Selection:
 - Use a dedicated, leak-proof, and chemically compatible container for the collection of **BRD-8000.3** waste.^[5] The container must have a secure, tight-fitting lid and be clearly labeled.

- Labeling of Waste Container:

- Affix a "Hazardous Waste" label to the container.[\[5\]](#)
- The label must include:
 - The full chemical name: "**BRD-8000.3**"
 - The concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - The name of the principal investigator and the laboratory room number.[\[6\]](#)
 - Any relevant hazard warnings (e.g., "Toxic").

- Storage of Waste:

- Keep the hazardous waste container closed at all times, except when adding waste.[\[4\]](#)[\[5\]](#)
- Store the container in a designated, secure area, such as a satellite accumulation area or a flammable storage cabinet if the solvent used is flammable.
- Ensure secondary containment is used for liquid waste to prevent spills.[\[4\]](#)

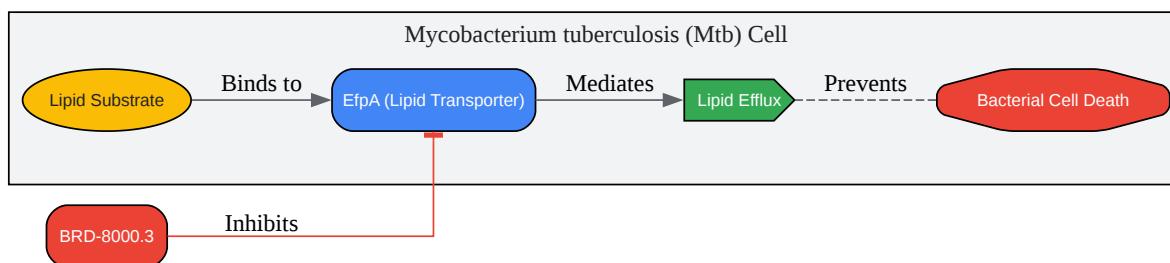
- Disposal of Empty Containers:

- Empty containers that held **BRD-8000.3** must be triple-rinsed with an appropriate solvent.[\[5\]](#)
- The first rinsate must be collected and disposed of as hazardous waste.[\[4\]](#) Subsequent rinses can typically be disposed of according to standard laboratory procedures for the solvent used, but consult your institution's Environmental Health and Safety (EHS) office for specific guidance.
- After rinsing, deface or remove the original label and dispose of the container as non-hazardous waste, or as instructed by your EHS office.[\[4\]](#)[\[5\]](#)

- Arranging for Waste Pickup:
 - Once the waste container is full, or if it has been in storage for a period approaching your institution's limit (often 90 days), contact your institution's EHS office to schedule a waste pickup.[4] Do not allow hazardous waste to accumulate in the laboratory.[4]

Mechanism of Action: Inhibition of EfpA

BRD-8000.3 is a narrow-spectrum, bactericidal antimycobacterial agent that specifically targets and inhibits the essential efflux pump EfpA in *Mycobacterium tuberculosis* (Mtb).[1][2][7] Functional studies have revealed that EfpA is a lipid transporter.[1] **BRD-8000.3** binds to a tunnel within the EfpA protein, displacing a lipid molecule and thereby inhibiting the lipid transport activity of the pump.[7][8] This mechanism is crucial for its bactericidal effect against drug-tolerant Mtb.[1]



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Caption: Mechanism of **BRD-8000.3** action on Mtb.

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